

An In-depth Technical Guide to the Safety of 2-Allyloxyethanol

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Compound of Interest

Compound Name: 2-Allyloxyethanol

Cat. No.: B089601

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Introduction

2-Allyloxyethanol, also known as ethylene glycol monoallyl ether, is a chemical intermediate with the CAS number 111-45-5.[1][2] Its molecular formula is C₅H₁₀O₂, and it has a molecular weight of 102.13 g/mol.[1][2] This document serves as a comprehensive technical guide for researchers, scientists, and drug development professionals, consolidating critical safety data from various Safety Data Sheets (SDS). It details the substance's physical and chemical properties, toxicological profile, hazards, and emergency procedures. The guide includes structured data tables for clarity, descriptions of experimental protocols, and visualizations of key safety workflows and relationships.

Physical and Chemical Properties

2-Allyloxyethanol is a combustible liquid.[3] Its key physical and chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C ₅ H ₁₀ O ₂	[1]
Molecular Weight	102.13 g/mol	[1]
Appearance	Liquid	[3]
Boiling Point	159 °C (lit.)	[1][4]
Density	0.955 g/mL at 25 °C (lit.)	[1][4]
Flash Point	66 °C (150.8 °F) - closed cup	[4][5]
Refractive Index	n _{20/D} 1.436 (lit.)	[4]
Vapor Pressure	0.9±0.6 mmHg at 25°C	[6]
Stability	Stable under recommended storage conditions.	[1][3]

Toxicological Profile

The toxicological data for **2-allyloxyethanol** indicates potential for acute toxicity, irritation, and specific target organ effects. The chemical and toxicological properties have not been thoroughly investigated.[1]

Acute Toxicity

The primary quantitative toxicological data available are from animal studies.

Metric	Species	Route	Value	Source
LD50	Rat	Oral	3050 mg/kg	[1][3]
LD50	Mouse	Intraperitoneal	250 mg/kg	[3]

Symptoms observed in rats following oral administration include ataxia, cyanosis, and a decrease in body temperature.[1]

Irritation and Sensitization

- Skin Irritation: Causes skin irritation. Tests on rabbits showed a moderate irritation effect.[3]
- Eye Irritation: Causes serious eye irritation.[3]
- Respiratory Irritation: May cause respiratory irritation.[3] Symptoms of exposure can include a burning sensation, coughing, wheezing, laryngitis, and shortness of breath.[1][3]
- Skin Sensitization: No data available.[1]

Carcinogenicity and Mutagenicity

- Carcinogenicity: No component of this product present at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[1]
- Germ Cell Mutagenicity: No data available.[1]

Exposure Thresholds

A study evaluated the maximum permissible concentration in atmospheric air, determining the following thresholds.

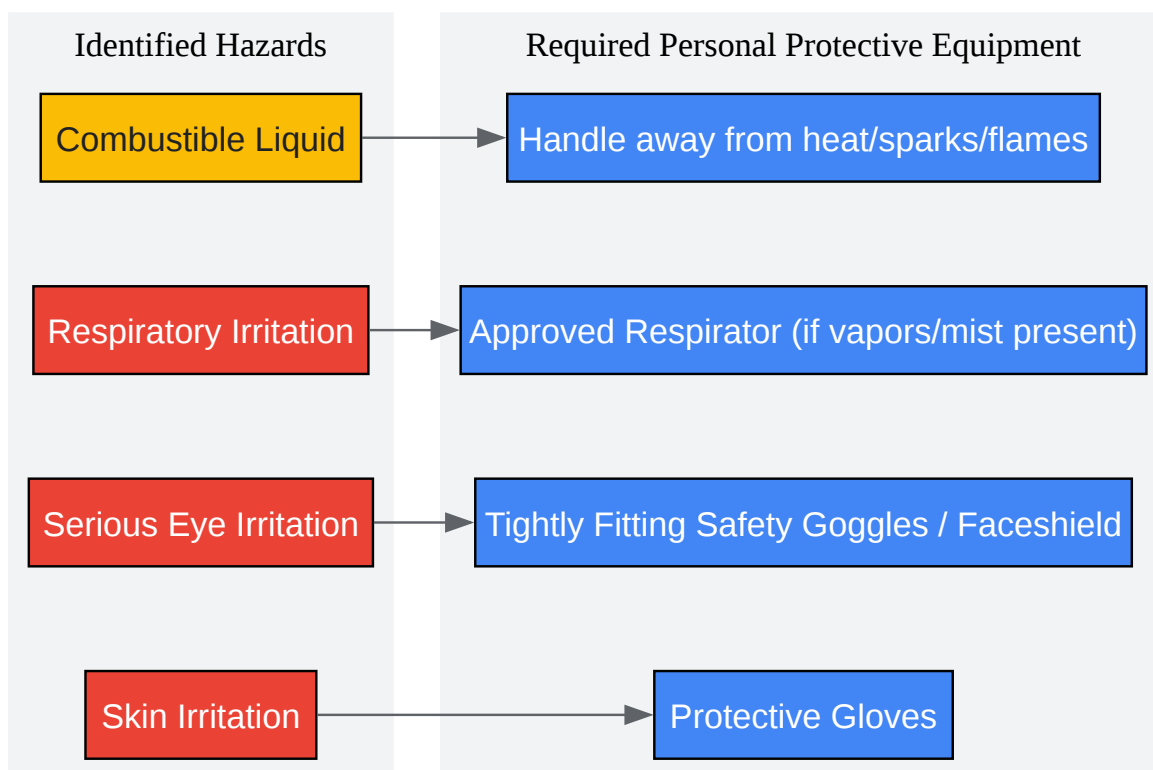
Threshold Type	Value	Source
Irritable Concentration	0.68 mg/m ³	[6]
Chronic Effect	0.075 mg/m ³	[6]

Hazard Identification and Classification

2-Allyloxyethanol is classified as a hazardous substance. The GHS classifications from aggregated sources are listed below.

Hazard Class	GHS Code	Description	Source
Flammable Liquids	H227	Combustible liquid	[3]
Skin Corrosion/Irritation	H315	Causes skin irritation	[2][3]
Serious Eye Damage/Irritation	H318 / H319	Causes serious eye damage / Causes serious eye irritation	[2][4]
STOT - Single Exposure	H335	May cause respiratory irritation	[2][3]

The relationship between these hazards and the required personal protective equipment (PPE) is crucial for safe handling.



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Figure 1: Relationship between hazards and required PPE.

Experimental Protocols

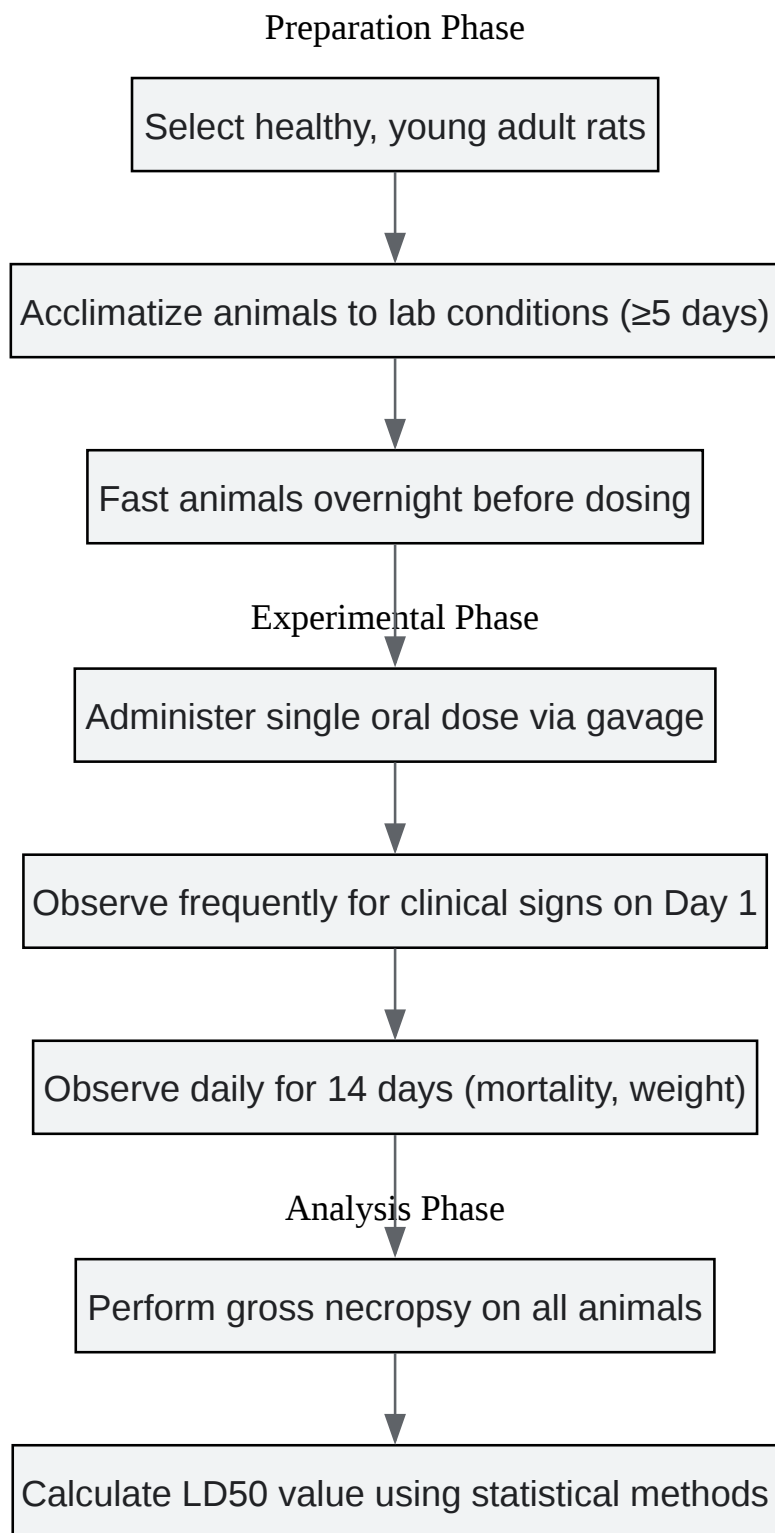
Safety Data Sheets summarize the results of standardized toxicological tests but do not typically include detailed experimental protocols. The cited LD50 value is likely derived from a standardized procedure, such as the OECD Test Guideline 401 (Acute Oral Toxicity). A representative methodology is described below.

Methodology: Acute Oral Toxicity (LD50) Study

Objective: To determine the median lethal dose (LD50) of **2-allyloxyethanol** in a rodent model (e.g., rats) following a single oral administration.

Procedure:

- **Animal Selection:** Healthy, young adult laboratory rats of a single strain are selected. They are acclimatized to laboratory conditions for at least 5 days before the study.
- **Housing:** Animals are housed in controlled conditions (temperature, humidity, light cycle) with free access to standard laboratory diet and water.
- **Dose Preparation:** The test substance, **2-allyloxyethanol**, is prepared at various concentrations, typically diluted in a suitable vehicle if necessary.
- **Administration:** Prior to dosing, animals are fasted overnight. The substance is administered in a single dose by gavage using a stomach tube. A control group receives the vehicle only.
- **Observation:** Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, respiratory and circulatory systems, autonomic and central nervous system activity, and behavior patterns), and body weight changes.^[1] Observations are frequent on the day of dosing and at least daily thereafter for 14 days.
- **Data Analysis:** The LD50 is calculated using a standard statistical method (e.g., Probit analysis) based on the mortality observed at different dose levels.



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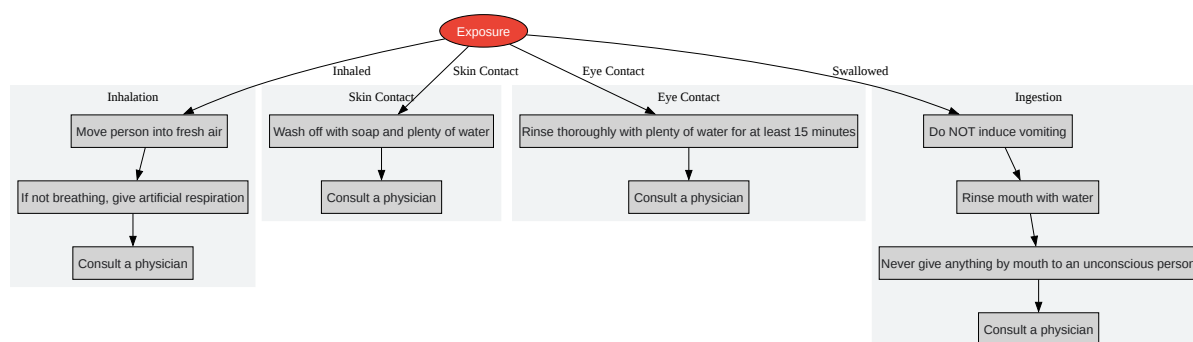
Figure 2: Generalized workflow for an acute oral toxicity (LD50) study.

Emergency Procedures

Proper response in an emergency is critical to mitigate harm. The following workflows outline procedures for first aid and accidental release.

First Aid Measures

In case of exposure, follow the steps outlined below. Always consult a physician and show them the Safety Data Sheet.^[1]



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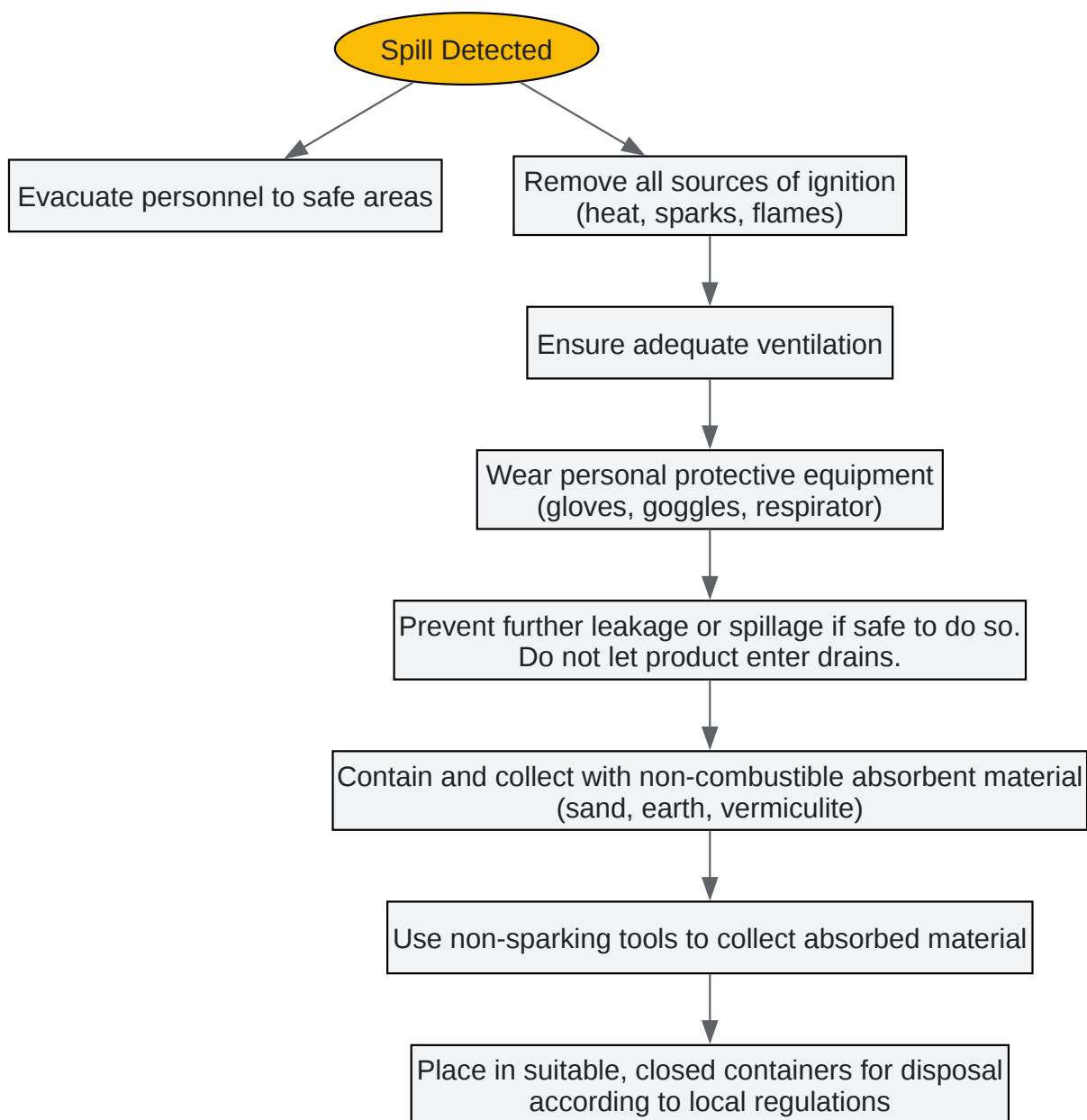
Figure 3: First aid procedures for **2-allyloxyethanol** exposure.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[1][3]
- Unsuitable Extinguishing Media: Do NOT use a water jet.[1]
- Specific Hazards: Hazardous decomposition products formed under fire conditions include carbon oxides.[1] Vapors may form explosive mixtures with air.[7]
- Protective Equipment: Wear a self-contained breathing apparatus for firefighting if necessary.
[1]

Accidental Release Measures

A systematic approach is required to safely manage spills.



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